

Hexachloroacetone: A Technical Guide to Its Molecular Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: Hexachloroacetone

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Hexachloroacetone, also known as perchloroacetone, is a halogenated ketone with the chemical formula C_3Cl_6O .^{[1][2]} It serves as a critical intermediate and reagent in various fields of organic synthesis, including the production of pharmaceuticals, agrochemicals, and specialty chemicals.^{[3][4]} Its utility stems from the two trichloromethyl groups attached to a central carbonyl, making it a powerful trichloroacetylating agent.^{[5][6]} This document provides a comprehensive technical overview of **hexachloroacetone**'s molecular structure, physicochemical properties, synthesis protocols, and analytical characterization methods, intended for professionals in research and development.

Molecular Structure and Identification

Hexachloroacetone is an organic compound with the formula $(Cl_3C)_2CO$.^[5] The IUPAC name is 1,1,1,3,3,3-Hexachloropropan-2-one.^[5] The positions of the chlorine atoms are generally omitted from the common name as all possible alpha-positions are fully substituted.^[5]

Figure 1: 2D Molecular Structure of **Hexachloroacetone**

Chemical and Physical Properties

The key identifiers and physicochemical properties of **hexachloroacetone** are summarized in the table below for easy reference.

Property	Value	Reference(s)
IUPAC Name	1,1,1,3,3,3-Hexachloropropan-2-one	[5]
Synonyms	Perchloroacetone, Hexachloropropanone, HCA	[2][5][7]
CAS Number	116-16-5	[2][5]
Molecular Formula	C ₃ Cl ₆ O	[1][2][5]
Molecular Weight	264.75 g/mol	[1][2][5][8]
Appearance	Colorless to yellowish liquid	[1][5]
Melting Point	-2 °C	[5]
Boiling Point	204 °C (at 760 mmHg); 66-70 °C (at 6 mmHg)	[5]
Density	1.743 g/mL at 25 °C	[1]
Solubility	Slightly soluble in water	[1][5]
InChI Key	DOJXGHGHTWFZHK-UHFFFAOYSA-N	[2][5][9]
SMILES	<chem>ClC(Cl)(Cl)C(=O)C(Cl)(Cl)Cl</chem>	[5]

Experimental Protocols

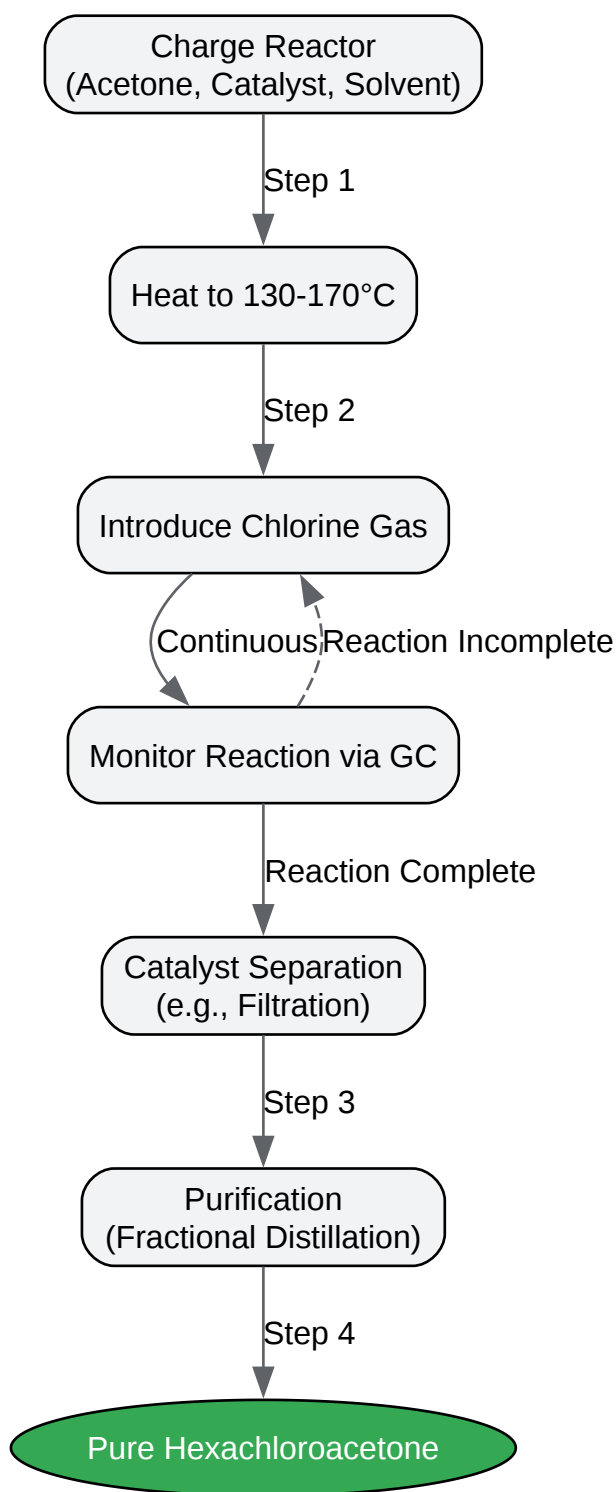
Synthesis of Hexachloroacetone

Hexachloroacetone is typically produced via the catalytic liquid-phase chlorination of acetone or partially chlorinated acetones.[6] The process involves the substitution of all six alpha-hydrogens with chlorine atoms.

General Protocol: Catalytic Liquid-Phase Chlorination

- Reactor Setup: A glass-lined or nickel reactor equipped with a condenser, gas inlet tube, and mechanical stirrer is charged with a solvent (often **hexachloroacetone** itself) and a catalyst. [6][10] Common catalysts include activated carbon or pyridine.[6]

- Initiation: The reactor is heated to a temperature between 130–170 °C.^[6] Acetone (or a chloroacetone intermediate) is introduced into the reactor.
- Chlorination: Chlorine gas is bubbled through the reaction mixture.^[6] The reaction is highly exothermic and requires careful temperature control. The reaction proceeds through various chlorinated intermediates (mono-, di-, tri-, tetra-, and pentachloroacetone) until **hexachloroacetone** is formed.^[11]
- Monitoring: The reaction progress can be monitored by gas chromatography (GC) to analyze the composition of the reaction mixture. The reaction is considered complete when the concentration of intermediates, particularly pentachloroacetone, is minimized.
- Catalyst Separation: If a solid catalyst like activated carbon is used, it is separated from the crude product mixture by filtration.^[6]
- Purification: The crude **hexachloroacetone** is purified by fractional distillation, often under reduced pressure, to separate the final product from any remaining intermediates and solvent.^[6]^[11] Industrial processes report yields as high as 98.4%.^[10]



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Figure 2: General Workflow for **Hexachloroacetone** Synthesis

Analytical Characterization

The identity and purity of synthesized **hexachloroacetone** are confirmed using standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C NMR is used to confirm the carbon framework. Due to the molecule's symmetry, the two trichloromethyl carbons ($-\text{CCl}_3$) are chemically equivalent, and the central carbonyl carbon ($\text{C}=\text{O}$) gives a distinct signal. ^{13}C NMR spectra for **hexachloroacetone** are available in public databases.[12]
- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify functional groups. The most prominent feature in the IR spectrum of **hexachloroacetone** is a strong absorption band corresponding to the $\text{C}=\text{O}$ stretching vibration of the ketone group. This data is available on the NIST Chemistry WebBook.[13]
- Mass Spectrometry (MS): Electron Ionization Mass Spectrometry (EI-MS) is used to determine the molecular weight and fragmentation pattern.[14] The mass spectrum will show the molecular ion peak and characteristic peaks resulting from the loss of chlorine atoms or CCl_3 groups, which helps in confirming the structure.[13]

Applications in Research and Drug Development

Hexachloroacetone is a versatile compound with several key applications:

- Chemical Synthesis: It serves as a precursor for producing other important chemicals. For example, it is used in the industrial synthesis of hexafluoroacetone via treatment with HF . [5] It is also a raw material for producing deuterated chloroform (CDCl_3), a common NMR solvent, through hydrolysis with deuterium oxide.[6]
- Pharmaceutical Intermediates: The compound is a building block in the synthesis of various pharmaceutical compounds, including antiviral and anti-inflammatory drugs.[4]
- Agrochemicals: A primary use of **hexachloroacetone** is as a pesticide and in the formulation of herbicides.[5]
- Reagent: It functions as a trichloroacetylating agent, similar in reactivity to trichloroacetyl chloride, and is used for efficient amino acid activation in peptide synthesis.[5]

Safety and Handling

Hexachloroacetone is a toxic and hazardous chemical. It is harmful if swallowed and toxic if inhaled.[15][16] It can cause skin irritation and may lead to an allergic skin reaction.[15] When heated, it can evolve toxic phosgene gas.[1] Handling requires appropriate personal protective equipment (PPE), including gloves and respiratory protection, and must be done in a well-ventilated area.[6][15]

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